

What is the chemical structure of C.I. Direct Brown 1?

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Compound of Interest

Compound Name: C.I. Direct Brown 1

Cat. No.: B1581572

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C.I. Direct Brown 1: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

C.I. Direct Brown 1, also identified by the Colour Index Number 30045 and CAS number 3811-71-0, is a trisazo dye.^[1] It is recognized for its application in dyeing cellulosic fibers such as cotton and viscose, as well as silk, polyamide fibers, pulp, and leather.^{[1][2][3]} This document provides a detailed examination of its chemical structure, properties, and synthesis.

Chemical Structure and Properties

C.I. Direct Brown 1 is characterized by its complex trisazo structure, which is responsible for its color and affinity for cellulosic materials.

Molecular Structure: The chemical structure of **C.I. Direct Brown 1** is presented below:

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A representative chemical structure of a major component of **C.I. Direct Brown 1**.

Physicochemical and Technical Data:

A summary of the key properties of **C.I. Direct Brown 1** is provided in the table below. This data is essential for understanding its behavior in various applications.

Property	Value	References
Colour Index Name	C.I. Direct Brown 1	[1]
Colour Index Number	30045	[1][2][3]
CAS Registry Number	3811-71-0	[1][3][4]
Molecular Formula	C ₃₁ H ₂₂ N ₈ Na ₂ O ₆ S	[1][2][3]
Molecular Weight	680.60 g/mol	[1][2][3]
Appearance	Brown uniform powder	[1][2][3]
Solubility	Soluble in water (orange-brown solution), soluble in ethanol, slightly soluble in acetone. Insoluble in other organic solvents.	[1][2][3]
Behavior in Acids	In concentrated sulfuric acid, it appears as a light purple to violet-black color, which turns brown upon dilution.	[1][2]
Behavior in Bases	Addition of 10% sodium hydroxide solution results in a yellow-brown solution.	[1][2]
Light Fastness	2	[2][3]
Washing Fastness	2-3	[2][3]
Rubbing Fastness (Dry)	4	[3]
Rubbing Fastness (Wet)	3	[3]

Experimental Protocols

Synthesis of C.I. Direct Brown 1:

The manufacturing process for **C.I. Direct Brown 1** involves a multi-step diazotization and coupling reaction.[1]

Materials:

- 4-(4-Aminophenyl)benzenamine (Benzidine)
- 2-Hydroxybenzoic acid (Salicylic acid)
- 4-Aminobenzenesulfonic acid (Sulfanilic acid)
- Benzene-1,3-diamine (m-Phenylenediamine)
- Sodium nitrite
- Hydrochloric acid
- Sodium hydroxide
- Sodium carbonate

Procedure:

- **Tetrazotization of Benzidine:** 4-(4-Aminophenyl)benzenamine is tetrazotized by reacting it with sodium nitrite in the presence of hydrochloric acid at a low temperature (0-5 °C) to form the unstable tetraazonium salt.
- **First Coupling Reaction:** The resulting tetraazonium salt is first coupled with 2-Hydroxybenzoic acid under controlled pH conditions.
- **Diazotization of Sulfanilic Acid:** In a separate reaction, 4-Aminobenzenesulfonic acid is diazotized with sodium nitrite and hydrochloric acid.
- **Second Coupling Reaction:** The product from the first coupling is then reacted with the diazotized 4-Aminobenzenesulfonic acid.
- **Final Coupling Reaction:** The resulting intermediate is finally coupled with Benzene-1,3-diamine in acidic conditions to yield the final **C.I. Direct Brown 1** dye.^[1]
- **Isolation and Purification:** The dye is precipitated, filtered, and washed to remove impurities. It is then dried to obtain a uniform powder.

Analytical Methods for Dye Identification:

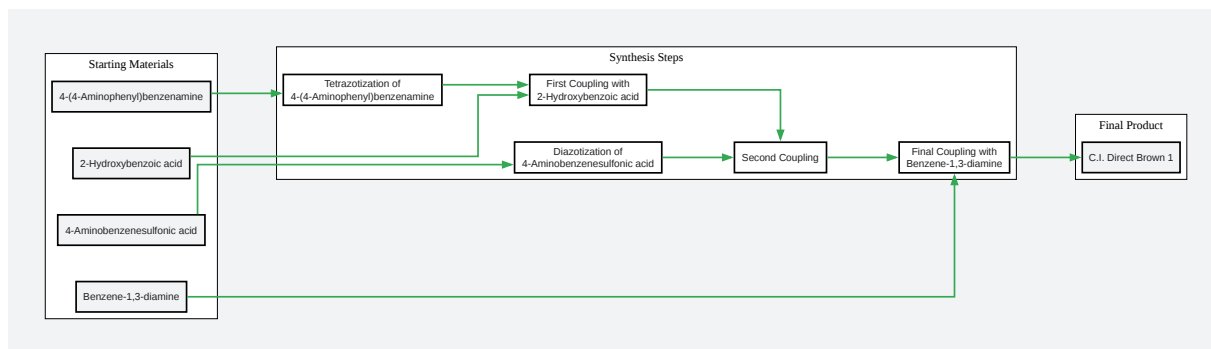
A general protocol for the identification of direct dyes on cellulosic fibers involves the following steps:

- **Extraction:** A small sample of the dyed material is boiled in a solution of water and ammonia. Direct dyes will typically bleed into the solution.
- **Redyeing:** A piece of undyed cotton is added to the colored extract. Salt is added to the solution, and it is boiled. If a direct dye is present, the undyed cotton will be dyed to a deep shade.^[5]
- **Spectroscopic Analysis:** Techniques such as UV-Visible spectroscopy can be used to determine the absorption maximum (λ_{max}) of the dye, providing further identification.
- **Mass Spectrometry:** Advanced techniques like Direct Analysis in Real Time-Time of Flight Mass Spectrometry (DART-TOF-MS) can be used for rapid and direct identification of dyes on textile fibers with minimal sample preparation.^[6]

Logical Workflow and Diagrams

Synthesis Workflow for **C.I. Direct Brown 1**:

The following diagram illustrates the key steps in the synthesis of **C.I. Direct Brown 1**.



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Synthesis pathway of **C.I. Direct Brown 1**.

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